Application Note: N-Terminal Capping with 4-Butylmorpholine-3-carboxylic acid HCl

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Compound of Interest	
Compound Name:	*4-Butylmorpholine-3-carboxylic acid hydrochloride*
CAS No.:	*1607020-18-7*
Cat. No.:	*B1378824*

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Executive Summary & Scientific Rationale

4-Butylmorpholine-3-carboxylic acid HCl is a specialized non-proteinogenic amino acid derivative used primarily as an N-terminal capping reagent or a scaffold in fragment-based drug discovery.

Unlike standard amino acids, this compound features a tertiary amine within a morpholine ring. This structural constraint dictates its utility:

- N-Terminal Capping Only: Due to the alkylated nitrogen (N-butyl), it cannot function as an internal residue (it lacks the H required for amide bond formation with a preceding amino acid). It must be coupled to the N-terminus of a peptide chain.[1]
- Pharmacokinetic Modulation: The morpholine moiety is a "privileged structure" known to lower lipophilicity relative to carbocycles while maintaining metabolic stability. However, the N-butyl group re-introduces specific lipophilicity, potentially aiding in blood-brain barrier

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(BBB) penetration or membrane permeability while retaining the solubilizing pKa of the morpholine nitrogen.

- Steric Challenge: The carboxylic acid at position 3 is sterically crowded by the adjacent N-butyl group. Standard coupling protocols often yield poor conversion, necessitating high-efficiency activation strategies (e.g., HATU, PyAOP).

Chemical Properties & Handling

Property	Specification
Chemical Name	4-Butylmorpholine-3-carboxylic acid hydrochloride
CAS Number	1607020-18-7
Formula	C9H17NO3 · HCl
Molecular Weight	223.70 g/mol
Appearance	White to off-white solid
Solubility	Soluble in Water, Methanol, DMSO; Sparingly soluble in DCM
Function	N-Terminal Capping Reagent, Peptidomimetic Scaffold

Storage: Store at 2-8°C under inert atmosphere. Hygroscopic—equilibrate to room temperature before weighing.

Protocol: Solid-Phase Coupling Strategy

This protocol addresses the steric hindrance of the secondary carbon-attached carboxyl group and the proximity of the tertiary amine.

A. Reagents & Materials[1][2][3][4][5][6][7][8]

- Resin: Rink Amide or Wang Resin (pre-loaded with peptide sequence).

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- Coupling Reagent:HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is recommended over HBTU/DIC due to faster kinetics for hindered acids.
- Base:DIEA (Diisopropylethylamine).[2]
- Solvent:DMF (N,N-Dimethylformamide), anhydrous.
- Reagent Stoichiometry: 3:3:6 (Acid : HATU : Base).

B. Step-by-Step Coupling Procedure

1. Resin Preparation

- Ensure the N-terminal Fmoc group of the resin-bound peptide is removed using 20% Piperidine/DMF.
- Wash resin: DMF (3x), DCM (3x), DMF (3x).[2]
- Validation: Perform a Kaiser Test (ninhydrin).[1] Result must be Blue (positive for free amines).

2. Activation (Pre-activation is Critical)

- In a separate vial, dissolve 4-Butylmorpholine-3-carboxylic acid HCl (3.0 equiv relative to resin loading) in minimum DMF.
- Add HATU (2.9 equiv).
- Add DIEA (6.0 equiv). Note: Extra equivalents are needed to neutralize the HCl salt of the starting material.
- Vortex and incubate for 2 minutes. The solution should turn slightly yellow.
    - Why? Pre-activation ensures the formation of the active ester (OAt-ester) before exposure to the resin, minimizing diffusion lag time.

3. Coupling Reaction

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- Add the pre-activated solution to the resin.[2]
- Agitate (shake or vortex) at Room Temperature for 2–4 hours.
  - Optimization: For extremely hindered N-terminal residues (e.g., N-terminal Proline or N-methyl amino acids), extend time to 12 hours or perform double coupling.

4. Washing & Validation

- Drain the reaction vessel.
- Wash resin: DMF (4x), DCM (4x).
- Validation: Perform a Kaiser Test.
  - Pass: Beads are colorless/white.
  - Fail: Beads remain blue (incomplete coupling).
  - Troubleshooting: If blue, repeat coupling using PyAOP or convert the acid to an Acid Chloride using Ghosez's Reagent (see Section 4).

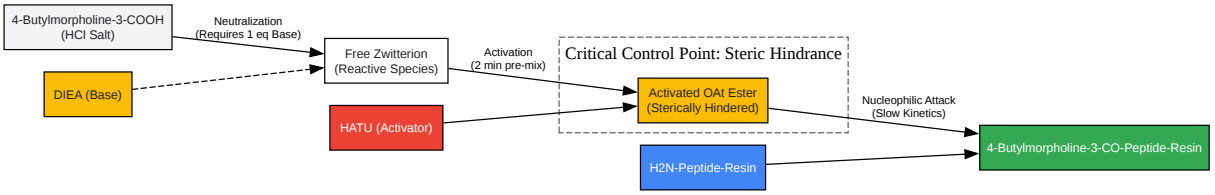
C. Cleavage & Isolation

- Treat resin with TFA/TIS/H2O (95:2.5:2.5) for 2 hours.
- Precipitate in cold diethyl ether.
- Lyophilize from Water/Acetonitrile.

Mechanistic Visualization (Graphviz)

The following diagram illustrates the activation and coupling pathway, highlighting the critical neutralization step required for the HCl salt.

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Caption: Activation pathway of 4-Butylmorpholine-3-carboxylic acid. Note the requirement for extra base to neutralize the HCl salt before active ester formation.

Troubleshooting & Optimization

If the standard HATU protocol yields <90% conversion (determined by HPLC of micro-cleavage), utilize the Acid Fluoride Method.

Issue	Root Cause	Solution
Low Yield	Steric clash between N-butyl group and incoming amine.	Switch to TFFH (Tetramethylfluoroformamidinium hexafluorophosphate) to generate the Acid Fluoride in situ.
Racemization	Over-activation of the alpha-carbon.	Use Collidine instead of DIEA as the base (weaker base reduces proton abstraction).
Precipitation	Poor solubility of the zwitterion in DCM.	Use NMP (N-Methyl-2-pyrrolidone) or DMSO/DMF (1:1) as solvent.[3][4][5]

Acid Fluoride Protocol (High Steric Demand)

- Dissolve 3 eq Acid + 3 eq TFFH in DCM.

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- Add 6 eq DIEA.[2]
- Add to resin.[1][2]
- Coupling is usually complete in <1 hour due to the high reactivity and small size of the fluoro-leaving group.

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Disclaimer: This protocol is intended for research use only. Always consult the Safety Data Sheet (SDS) for 4-Butylmorpholine-3-carboxylic acid HCl before handling.

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